An In-Depth Technical Guide to Dimethyl Dihydroxyfumarate: Properties, Synthesis, and Scientific Applications

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Dimethyl dihydroxyfumarate*
CAS No.:	*133-47-1*
Cat. No.:	*B584755*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

Authored by: [Your Name/Gemini], Senior Application Scientist

Abstract: **Dimethyl dihydroxyfumarate**, a derivative of dihydroxyfumaric acid, presents a unique chemical scaffold with potential applications in organic synthesis and materials science. This technical guide provides a comprehensive overview of the known physical and chemical properties of **Dimethyl dihydroxyfumarate**, drawing from the available, albeit limited, scientific literature. We delve into its structural features, theoretical antioxidant properties, and synthetic considerations. This document aims to serve as a foundational resource for researchers interested in exploring the chemistry and potential utility of this intriguing molecule.

Introduction: Unveiling a Structurally Unique Enediol

© 2026 BenchChem. All rights reserved.

Dimethyl dihydroxyfumarate, systematically named (2E)-2,3-dihydroxy-2-butenedioic acid 1,4-dimethyl ester, is an organic compound characterized by a central carbon-carbon double bond flanked by two hydroxyl groups and two methoxycarbonyl groups. This enediol structure is shared with its parent compound, dihydroxyfumaric acid, which is known for its antioxidant properties. While not as extensively studied as its non-hydroxylated counterpart, dimethyl fumarate—a well-known therapeutic agent—**Dimethyl dihydroxyfumarate** holds potential for novel chemical transformations and applications. This guide synthesizes the current understanding of its properties to facilitate further scientific inquiry.

Physicochemical Properties: A Summary of Known Data

Experimental data for **Dimethyl dihydroxyfumarate** is not widely available in the public domain. The following table summarizes its key identifiers and computed properties. It is crucial to note that many physical properties like melting and boiling points have not been authoritatively reported.

© 2026 BenchChem. All rights reserved.

Property	Value	Source
Molecular Formula	$C_6H_8O_6$	[CymitQuimica]
Molecular Weight	176.12 g/mol	[CymitQuimica]
IUPAC Name	dimethyl (2E)-2,3-dihydroxybut-2-enedioate	[PubChem][1]
Synonyms	DHF, (2E)-2,3-Dihydroxy-2-butenedioic Acid 1,4-dimethyl Ester, (E)-2,3-dihydroxy-2-Butenedioic Acid Dimethyl Ester	[CymitQuimica]
CAS Number	133-47-1	[CymitQuimica]
Appearance	Neat (Assumed to be a solid at room temperature)	[CymitQuimica][2]
Topological Polar Surface Area	93.1 $Å^2$	[PubChem][1]
Hydrogen Bond Donor Count	2	[PubChem][1]
Hydrogen Bond Acceptor Count	6	[PubChem][1]
Rotatable Bond Count	4	[PubChem][1]

Chemical Properties and Reactivity Profile

Antioxidant Potential: A Theoretical Perspective

Computational studies, specifically Density Functional Theory (DFT) calculations, have been employed to investigate the antioxidant properties of **Dimethyl dihydroxyfumarate** (referred to as DMDHFE in the study) in comparison to its parent, dihydroxyfumaric acid (DHFA)[3][4].

The key findings from these theoretical investigations include:

- Lower Acidity: **Dimethyl dihydroxyfumarate** is predicted to have a lower acidity compared to dihydroxyfumaric acid. This is attributed to the esterification of the carboxylic acid groups, which reduces the ability to donate protons[3][4].

© 2026 BenchChem. All rights reserved.

- Reaction with Free Radicals: The reaction mechanism with the stable free radical DPPH* is proposed to be ionic in nature, involving the formation of charge-transfer complexes. The antioxidant activity is linked to the compound's ability to dissociate and donate a hydrogen atom[3][4].

- Reduced Antioxidant Activity: The lower acidity of **Dimethyl dihydroxyfumarate** leads to a slower reaction rate with DPPH* and, consequently, a lower predicted antioxidant activity compared to dihydroxyfumaric acid. The formation of more stable intermediates during its reaction with DPPH* also contributes to this reduced activity[3][4].

The following diagram illustrates the proposed initial steps in the reaction of an antioxidant with an enediol structure (like **Dimethyl dihydroxyfumarate**) with a free radical, leading to the formation of a charge-transfer complex.

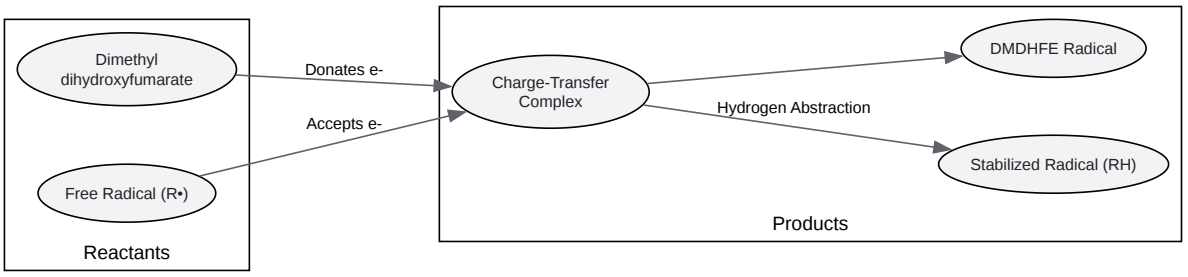


Figure 1: Conceptual Reaction Pathway with a Free Radical

Click to download full resolution via product page

Caption: Conceptual workflow of antioxidant activity.

Role in Peptide Chemistry

A notable application of **Dimethyl dihydroxyfumarate** is in the field of bioorganic chemistry, specifically in the synthesis of peptide models for studying β-sheet formation. A 1990 study by Kemp, Bowen, and Muendel in the Journal of Organic Chemistry utilized this compound in their research. While the full experimental details from this paper are not readily accessible in public

© 2026 BenchChem. All rights reserved.

databases, its use in this context suggests reactivity of the hydroxyl groups and the potential for **Dimethyl dihydroxyfumarate** to act as a scaffold in more complex molecular architectures.

Synthesis and Purification: Methodologies and Considerations

Detailed and widely reproduced experimental protocols for the synthesis of **Dimethyl dihydroxyfumarate** are scarce in the literature. However, based on general organic chemistry principles and information regarding its parent compound, the following synthetic strategies can be proposed.

Fischer Esterification of Dihydroxyfumaric Acid

The most direct route to **Dimethyl dihydroxyfumarate** is likely the Fischer esterification of dihydroxyfumaric acid with methanol in the presence of a strong acid catalyst, such as sulfuric acid or hydrochloric acid.

Proposed Experimental Protocol:

- Dissolution: Suspend dihydroxyfumaric acid in an excess of anhydrous methanol.
- Catalysis: Add a catalytic amount of concentrated sulfuric acid to the mixture.
- Reaction: Reflux the mixture for several hours to drive the esterification to completion. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Workup: After cooling, neutralize the excess acid with a mild base (e.g., sodium bicarbonate solution).
- Extraction: Extract the product into an organic solvent such as ethyl acetate.
- Purification: Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. The crude product can be purified by recrystallization or column chromatography.

The following diagram outlines the general workflow for the synthesis and purification of **Dimethyl dihydroxyfumarate**.

© 2026 BenchChem. All rights reserved.

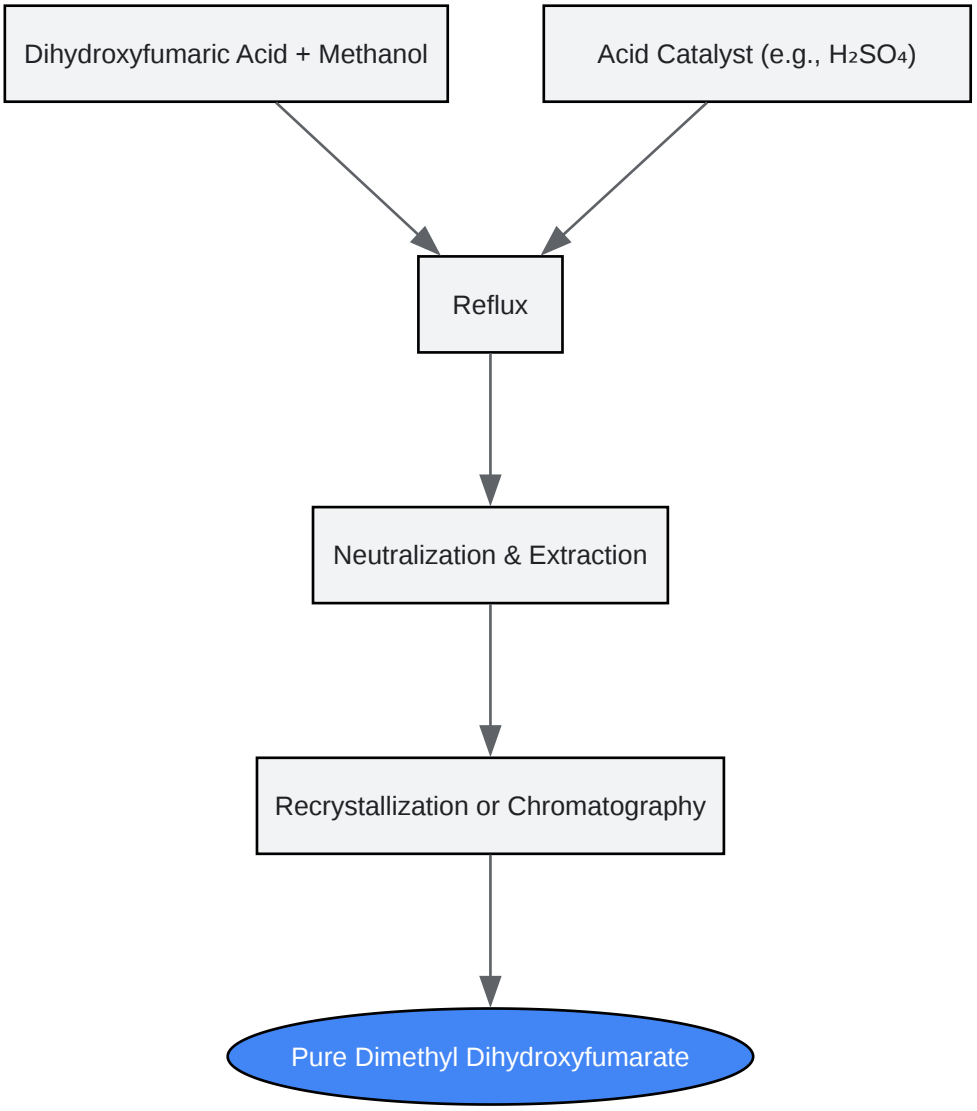


Figure 2: General Synthesis and Purification Workflow

Click to download full resolution via product page

Caption: Synthesis and purification workflow.

Analytical Characterization

Due to the lack of published experimental spectra, the following are predicted analytical characteristics based on the structure of **Dimethyl dihydroxyfumarate**.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:

© 2026 BenchChem. All rights reserved.

- ^{1}H NMR: A singlet corresponding to the two equivalent methoxy groups (-OCH_3) and a singlet for the two equivalent hydroxyl protons (-OH). The chemical shift of the hydroxyl protons will be dependent on the solvent and concentration.
- ^{13}C NMR: Signals for the carbonyl carbons of the ester groups, the sp^2 carbons of the double bond, and the methyl carbons of the methoxy groups.

- Infrared (IR) Spectroscopy: Characteristic absorption bands for the O-H stretching of the hydroxyl groups, C=O stretching of the ester groups, C=C stretching of the double bond, and C-O stretching.
- Mass Spectrometry (MS): The molecular ion peak (M^+) would be expected at m/z 176. Fragmentation patterns would likely involve the loss of methoxy groups and other characteristic fragments.

Potential Applications and Future Directions

The unique structural features of **Dimethyl dihydroxyfumarate**, particularly the enediol moiety, suggest several potential areas for future research and application:

- Precursor in Organic Synthesis: It can serve as a versatile building block for the synthesis of more complex molecules, including heterocyclic compounds and natural product analogs.
- Ligand in Coordination Chemistry: The hydroxyl and carbonyl groups offer potential coordination sites for metal ions, suggesting applications in catalysis and materials science.
- Development of Novel Antioxidants: Although predicted to be less potent than its parent acid, modifications to the ester groups could modulate its antioxidant activity and bioavailability for potential therapeutic or industrial applications.
- Polymer Chemistry: The presence of multiple functional groups could allow for its use as a monomer or cross-linking agent in the development of novel polymers with tailored properties.

Conclusion

© 2026 BenchChem. All rights reserved.

Dimethyl dihydroxyfumarate remains a compound with largely unexplored potential. While a comprehensive experimental characterization is still lacking in the mainstream scientific literature, theoretical studies and its use in specialized synthetic applications provide a foundation for future investigations. This technical guide has summarized the available information to provide researchers with a starting point for their work on this intriguing molecule. Further experimental validation of its physical and chemical properties is essential to unlock its full potential in drug development, materials science, and synthetic chemistry.

References

- Gorbachev, M., Gorinchoy, N., & Arsene, I. (2015). Antioxidant Properties of Dihydroxyfumaric Acid and Its Dimethyl Ether: a Comparative DFT Study of Their Reactions with the Stable Radical DPPH*. Chemistry Journal of Moldova, 10(1), 89-94. [Link]
- ANTIOXIDANT PROPERTIES OF DIHYDROXYFUMARIC ACID AND ITS DIMETHYL ETHER: A COMPARATIVE DFT STUDY OF THEIR REACTIONS WITH THE STABLE RADICAL DPPH*. (2015). Chemistry Journal of Moldova. [Link]
- PubChem. (n.d.). 1,4-Dimethyl (2E)-2,3-dihydroxy-2-butenedioate. Retrieved from [Link]
- Kemp, D. S., Bowen, B. R., & Muendel, C. C. (1990). Synthesis and conformational analysis of epindolidione-derived peptide models for β-sheet formation. Journal of Organic Chemistry, 55(15), 4650–4657. [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. researchgate.net [researchgate.net]
- 2. Dihydroxyfumaric Acid Dimethyl Ester | CymitQuimica [cymitquimica.com]
- 3. researchgate.net [researchgate.net]
- 4. Dihydroxyfumaric acid | C4H4O6 | CID 54678503 - PubChem [pubchem.ncbi.nlm.nih.gov]

© 2026 BenchChem. All rights reserved.

- To cite this document: BenchChem. [An In-Depth Technical Guide to Dimethyl Dihydroxyfumarate: Properties, Synthesis, and Scientific Applications]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b584755/docs#an-in-depth-technical-guide-to-dimethyl-dihydroxyfumarate-properties-synthesis-and-scientific-applications]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check